

A Preliminary Research Guide to 1-Methyl-2-oxopyrrolidine-4-carboxamide Hydrochloride

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Compound of Interest

Compound Name: 1-Methyl-2-oxopyrrolidine-4-carboxamide Hydrochloride

Cat. No.: B582514

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Disclaimer: Publicly available information on **1-Methyl-2-oxopyrrolidine-4-carboxamide Hydrochloride** is limited. This document provides a preliminary guide based on its known chemical properties and extrapolates potential synthesis routes, biological activities, and experimental protocols from structurally related compounds to facilitate future research endeavors. The quantitative data and specific experimental details presented herein are hypothetical and for illustrative purposes.

Introduction

The pyrrolidine ring is a five-membered nitrogen-containing heterocycle that serves as a versatile scaffold in medicinal chemistry. Its prevalence in natural products and synthetic drugs highlights its importance as a pharmacophore.^[1] Pyrrolidine derivatives exhibit a wide range of biological activities, including anticancer, antimicrobial, anti-inflammatory, and anticonvulsant properties.^{[1][2][3]} The 2-oxopyrrolidine (or pyroglutamic acid) substructure, in particular, is a key component of numerous bioactive molecules.

This guide focuses on the preliminary research of **1-Methyl-2-oxopyrrolidine-4-carboxamide Hydrochloride**, a specific derivative for which detailed public data is scarce. By examining its chemical structure and drawing parallels with related compounds, we can propose potential avenues for its synthesis and biological investigation.

Chemical Properties

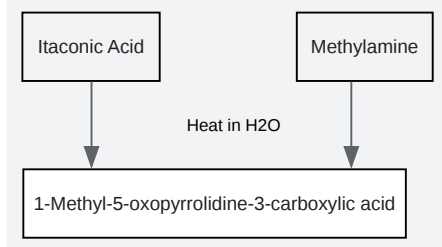
Based on information from chemical suppliers, the fundamental properties of **1-Methyl-2-oxopyrrolidine-4-carboxamidine Hydrochloride** have been compiled.

Property	Value	Reference
CAS Number	1272756-18-9	[4] [5]
Molecular Formula	C ₆ H ₁₂ ClN ₃ O	[4] [5]
Molecular Weight	177.63 g/mol	[5] [6]
Purity	≥95%	[4] [5]
Synonyms	3-Pyrrolidinecarboximidamide, 1-methyl-5-oxo-, hydrochloride (1:1)	[4]

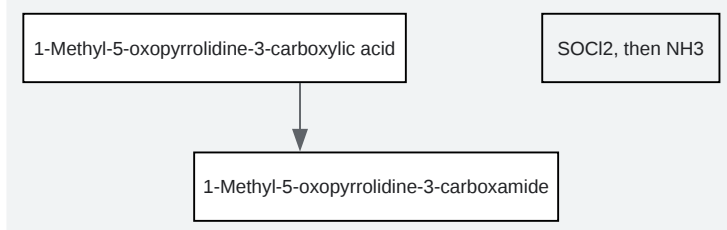
Hypothetical Synthesis Pathway

A plausible synthetic route for **1-Methyl-2-oxopyrrolidine-4-carboxamidine Hydrochloride** can be conceptualized starting from commercially available precursors. The following multi-step synthesis is proposed based on established organic chemistry reactions for forming pyrrolidinone rings and converting nitriles to amidines.

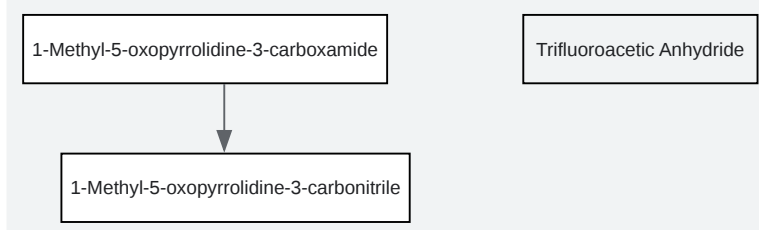
Step 1: Michael Addition



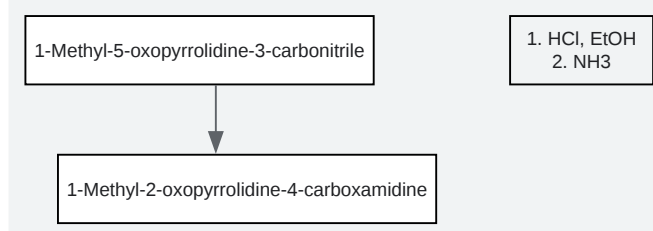
Step 2: Amidation



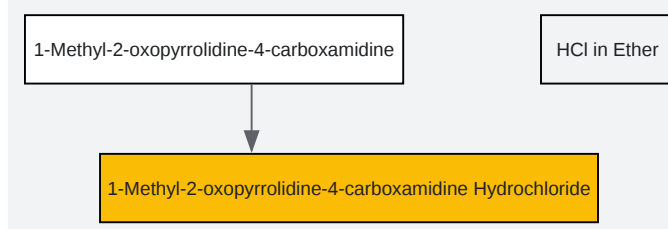
Step 3: Dehydration to Nitrile

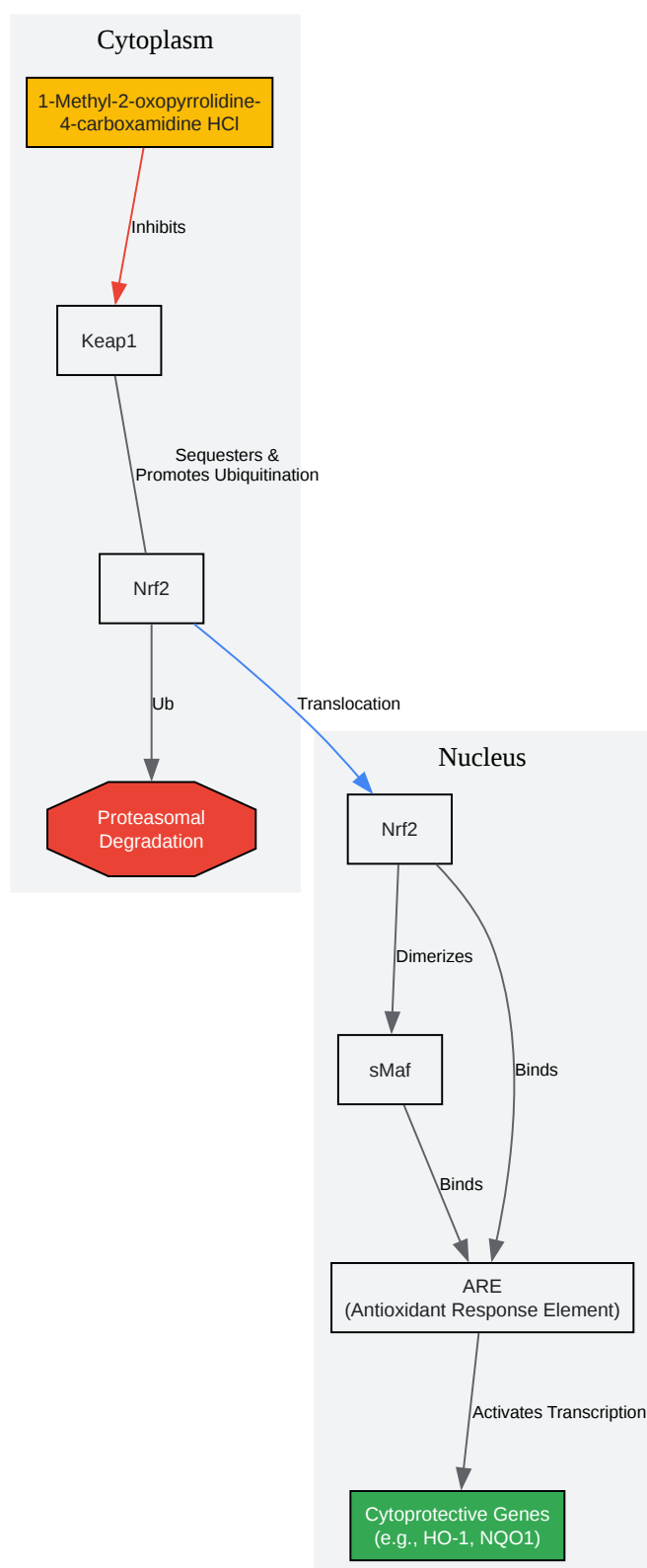


Step 4: Pinner Reaction (Amidine Synthesis)



Step 5: Salt Formation





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